

Molecular structure and IUPAC nomenclature of 1-(tert-Butoxycarbonyl)-5-chloroindole

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Compound of Interest

Compound Name: 1-(tert-Butoxycarbonyl)-5-chloroindole

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An In-depth Technical Guide to 1-(tert-Butoxycarbonyl)-5-chloroindole

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-(tert-Butoxycarbonyl)-5-chloroindole, also known as N-Boc-5-chloroindole, is a pivotal synthetic intermediate in medicinal chemistry and drug discovery. The strategic placement of a chlorine atom on the indole scaffold and the presence of the tert-butoxycarbonyl (Boc) protecting group on the indole nitrogen make it a versatile building block for the synthesis of a wide range of biologically active molecules. The Boc group serves to modulate the reactivity of the indole ring, enabling selective functionalization at other positions. This guide provides a comprehensive overview of its molecular structure, IUPAC nomenclature, physicochemical properties, a detailed experimental protocol for its synthesis, and its applications in the development of novel therapeutics.

Molecular Structure and Nomenclature

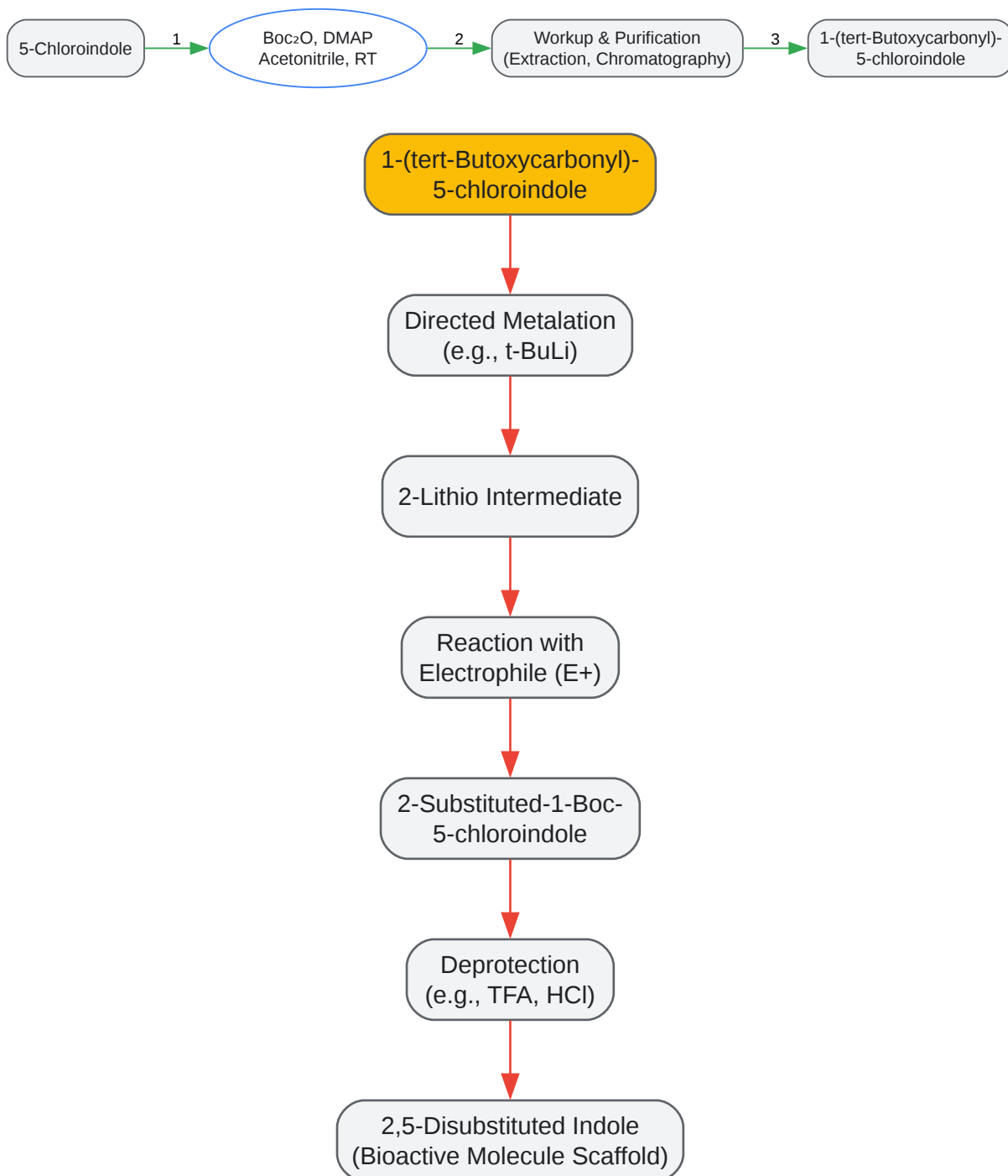
1-(tert-Butoxycarbonyl)-5-chloroindole is a derivative of indole, a bicyclic aromatic heterocycle. A chlorine atom is substituted at the C5 position of the benzene ring, and a tert-

butoxycarbonyl (Boc) group is attached to the nitrogen atom (N1) of the pyrrole ring. This N-protection is crucial for directing subsequent chemical transformations.

IUPAC Name: tert-butyl 5-chloro-1H-indole-1-carboxylate[1][2]

Synonyms: 1-Boc-5-chloroindole, N-Boc-5-chloroindole, tert-butyl 5-chloroindole-1-carboxylate[1][2]

Chemical Structure:



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